

# Technical Safety & Handling Guide: 3-(Methoxy-d3)-1-propanol

**Author:** BenchChem Technical Support Team. **Date:** February 2026

## Compound of Interest

Compound Name: 3-(Methoxy-d3)-1-propanol

CAS No.: 86013-00-5

Cat. No.: B564871

[Get Quote](#)

## Executive Summary & Compound Identification

**3-(Methoxy-d3)-1-propanol** is the deuterated isotopologue of 3-methoxy-1-propanol, where the terminal methyl group is fully deuterated (

). It is primarily utilized in pharmacokinetic studies to evaluate metabolic pathways—specifically oxidative O-demethylation—via the Deuterium Kinetic Isotope Effect (DKIE).

While it shares the fundamental toxicological profile of its non-deuterated parent, its high cost and application in trace analysis require specialized handling protocols to maintain isotopic purity.

## Physicochemical Data Table

Property	Specification
Chemical Name	3-(Methoxy-d3)-1-propanol
CAS Number (Labeled)	86013-00-5
CAS Number (Unlabeled)	1589-49-7
Molecular Formula	
Molecular Weight	93.14 g/mol
Physical State	Colorless Liquid
Boiling Point	~150–153 °C (lit. for unlabeled)
Flash Point	38 °C (Closed Cup) - Flammable
Density	~0.94 g/mL
Solubility	Miscible in water, methanol, dichloromethane

## Hazard Identification (GHS Classification)

Based on the toxicological profile of the parent compound (3-Methoxy-1-propanol).

## GHS Label Elements

Signal Word:WARNING

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 3	H226: Flammable liquid and vapor.[1][2][3]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[3]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation.[2][3]
STOT - Single Exposure	Category 3	H335: May cause respiratory irritation.[4]

## Precautionary Statements

- P210: Keep away from heat, sparks, open flames, and hot surfaces.[1][2][4] No smoking.
- P261: Avoid breathing mist/vapors/spray.[2]
- P280: Wear protective gloves/protective clothing/eye protection.[1]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do.

## Specialized Handling: Isotopic Integrity & Safety

### The "Deuterium Hygiene" Protocol

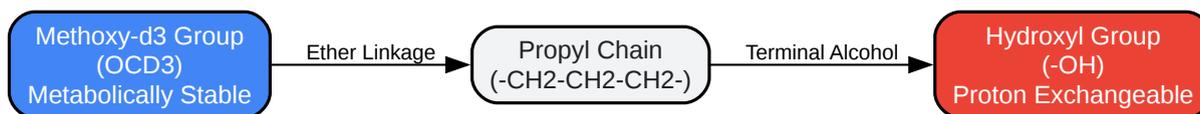
Handling deuterated reagents requires protocols that go beyond standard safety to prevent isotopic dilution. While the

group is non-exchangeable in protic solvents, the hydroxyl proton (-OH) is labile.

- Atmospheric Control: The substance is hygroscopic. Absorption of atmospheric introduces signals into NMR spectra and alters the effective concentration.
  - Protocol: Handle under inert atmosphere (Nitrogen or Argon) using Schlenk lines or a glovebox for aliquoting.
- Glassware Preparation: All glassware must be oven-dried (>120°C for 4 hours) to remove surface-bound moisture.
- Solvent Compatibility: When preparing stock solutions, use anhydrous deuterated solvents (e.g., , ) to prevent proton exchange at the hydroxyl site.

## Structural Visualization

The following diagram illustrates the chemical structure, highlighting the stable deuterated methyl group versus the exchangeable hydroxyl proton.



[Click to download full resolution via product page](#)

## Toxicological & Metabolic Profile

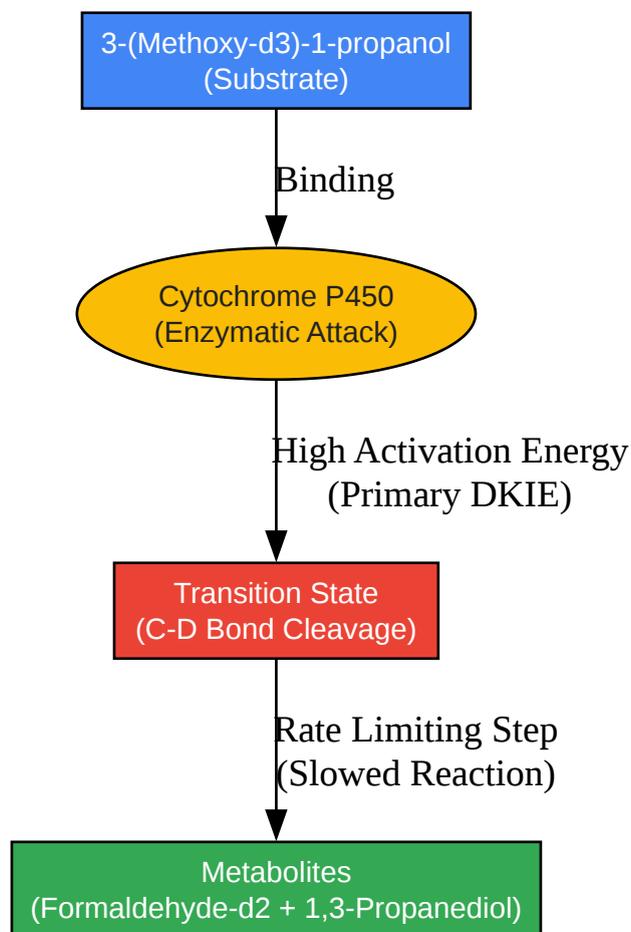
### Acute Toxicity Data (Parent Compound)

- LD50 Oral (Rat): 5,710 mg/kg [1, 2][1][2]
- LD50 Dermal (Rabbit): 5,332 mg/kg [2][2]
- Inhalation: High concentrations act as a central nervous system (CNS) depressant, causing dizziness, nausea, and narcosis.[4]

## Application Science: The Deuterium Kinetic Isotope Effect (DKIE)

In drug development, **3-(Methoxy-d3)-1-propanol** is often used to study O-demethylation. The carbon-deuterium (C-D) bond is significantly stronger than the carbon-hydrogen (C-H) bond due to the lower zero-point energy of deuterium.

- Mechanism: Cytochrome P450 enzymes (e.g., CYP2D6) require more energy to cleave the C-D bond.
- Result: If O-demethylation is the rate-limiting step, the deuterated analog will show a longer half-life ( ) and reduced clearance compared to the unlabeled compound.



[Click to download full resolution via product page](#)

## Emergency Response Protocols

### Fire Fighting Measures[7]

- Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Vapors are heavier than air and may travel to ignition sources. Combustion generates Carbon Oxides ( ).
- Note: Do not use a solid water stream, as it may scatter and spread the fire.

### Accidental Release (Spill)

- Evacuate: Remove all ignition sources and evacuate personnel to safe areas.

- PPE: Wear self-contained breathing apparatus (SCBA) and anti-static butyl rubber gloves.
- Containment: Absorb with inert material (vermiculite, sand). Do not use combustible materials like sawdust.
- Disposal: Collect in a sealed container for hazardous waste disposal (Category: Flammable Solvents).

## Analytical Verification

To verify the identity and isotopic enrichment of the compound upon receipt:

- <sup>1</sup>H-NMR (Chloroform-d):
  - Look for the disappearance of the methoxy singlet (typically ~3.3 ppm).
  - The propyl chain protons will remain as multiplets at ~1.8 ppm (quint) and ~3.5-3.6 ppm (triplets).
- Mass Spectrometry (GC-MS):
  - Expect a molecular ion peak shift of +3 m/z relative to the unlabeled standard (M+ = 93).

## References

- Fisher Scientific. (2021). Safety Data Sheet: 3-Methoxy-1-propanol. Retrieved from
- ChemicalBook. (2023). 3-Methoxy-1-propanol CAS 1589-49-7 Properties and Toxicity. Retrieved from
- Pharmaffiliates. (2024). **3-(Methoxy-d3)-1-propanol** Reference Standard. Retrieved from [5]
- PubChem. (2024). 3-Methoxy-1-propanol Compound Summary. Retrieved from
- US Biological. (2024). **3-(Methoxy-d3)-1-propanol** Data Sheet. Retrieved from

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- [1. fr.cpachem.com](https://fr.cpachem.com) [[fr.cpachem.com](https://fr.cpachem.com)]
- [2. chemicalbook.com](https://chemicalbook.com) [[chemicalbook.com](https://chemicalbook.com)]
- [3. fishersci.com](https://fishersci.com) [[fishersci.com](https://fishersci.com)]
- [4. recochem.com](https://recochem.com) [[recochem.com](https://recochem.com)]
- [5. pharmaffiliates.com](https://pharmaffiliates.com) [[pharmaffiliates.com](https://pharmaffiliates.com)]
- To cite this document: BenchChem. [Technical Safety & Handling Guide: 3-(Methoxy-d3)-1-propanol]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b564871#3-methoxy-d3-1-propanol-safety-data-sheet-information>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)